

Tributyldodecylphosphonium Bromide material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *Tributyldodecylphosphonium
Bromide*

Cat. No.: *B101488*

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Tributyldodecylphosphonium Bromide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Tributyldodecylphosphonium Bromide**, a quaternary phosphonium salt with diverse applications in scientific research and development. This document collates critical data from material safety data sheets (MSDS) and scientific literature to serve as an essential resource for professionals working with this compound.

Chemical and Physical Properties

Tributyldodecylphosphonium Bromide is a white to off-white crystalline solid at room temperature.^{[1][2]} It is characterized by the chemical formula $C_{24}H_{52}BrP$ and a molecular weight of approximately 451.55 g/mol.^{[1][3]} While insoluble in water, it demonstrates solubility in organic solvents such as ethyl acetate and acetone.^[1]

Property	Value	Source(s)
Molecular Formula	C ₂₄ H ₅₂ BrP	[1][3]
Molecular Weight	451.55 g/mol	[1][3]
CAS Number	15294-63-0	[3][4]
Appearance	White to off-white or pale yellow powder/lump	[2][3]
Melting Point	33 °C	[3]
Solubility	Insoluble in water; Soluble in ethyl acetate, acetone	[1]
Storage Temperature	Room temperature, under inert atmosphere	[3][4]

Safety and Handling

Tributyldodecylphosphonium Bromide is classified as an irritant, causing skin and serious eye irritation.[4] It may also cause respiratory irritation.[3] Proper personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound.[5] Work should be conducted in a well-ventilated area to avoid inhalation.[5][6]

Hazard	Precautionary Measures	First Aid
Eye Irritation	Wear appropriate eye protection (safety goggles).	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.[6]
Skin Irritation	Wear protective gloves and clothing.	IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash before reuse.[6]
Inhalation	Use in a well-ventilated area. Avoid breathing dust.[5][6]	Remove person to fresh air and keep comfortable for breathing. If symptoms persist, call a physician.[6]
Ingestion	Do not eat, drink, or smoke when using this product.	Rinse mouth. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[6]

Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container under an inert atmosphere.[4] Protect from moisture.

Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.[6]

Experimental Protocols

Synthesis of Tributylidodecylphosphonium Bromide

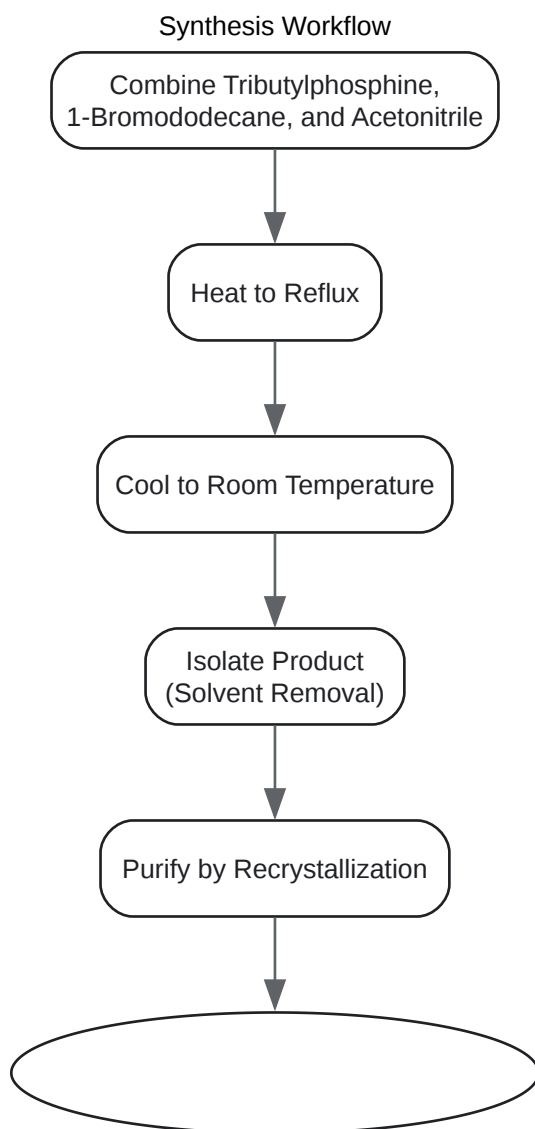
This protocol is a general method for the synthesis of quaternary phosphonium salts and can be adapted for **Tributyldodecylphosphonium Bromide**.

Materials:

- Tributylphosphine
- 1-Bromododecane
- Acetonitrile (solvent)
- Round-bottom flask with reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar

Procedure:

- In a round-bottom flask, combine equimolar amounts of tributylphosphine and 1-bromododecane in acetonitrile.
- Stir the mixture at room temperature to ensure homogeneity.
- Heat the reaction mixture to reflux and maintain for several hours. The reaction progress can be monitored by techniques such as TLC or NMR.
- After the reaction is complete, cool the mixture to room temperature.
- The product can be isolated by removing the solvent under reduced pressure.
- The crude product may be purified by recrystallization from an appropriate solvent system.



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Synthesis Workflow Diagram.

Antibacterial Activity Assay (Disc Diffusion Method)

This protocol is adapted from a study evaluating the antibacterial activity of **Tributyldodecylphosphonium Bromide** against multidrug-resistant *Acinetobacter baumannii*.

Materials:

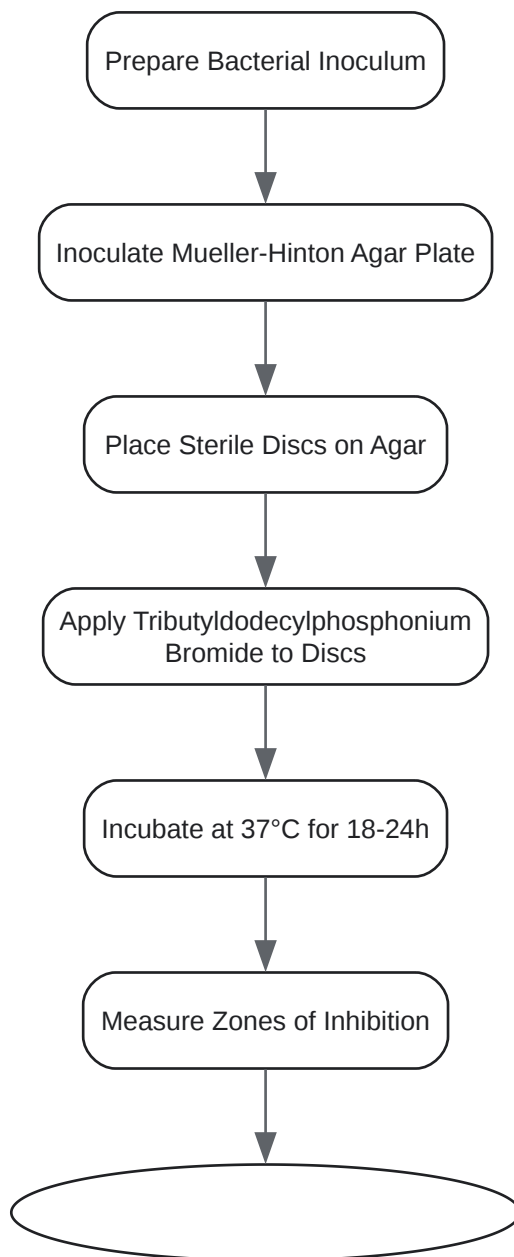
- **Tributylododecylphosphonium Bromide**

- Mueller-Hinton agar plates
- Bacterial culture (*A. baumannii*)
- Sterile paper discs (6 mm)
- Sterile swabs
- Incubator (37°C)
- Micropipettes

Procedure:

- Prepare a bacterial inoculum with a turbidity equivalent to the 0.5 McFarland standard.
- Using a sterile swab, evenly inoculate the entire surface of a Mueller-Hinton agar plate.
- Allow the plate to dry for 5-10 minutes.
- Aseptically place sterile paper discs onto the surface of the agar.
- Apply a known concentration of **Tributylododecylphosphonium Bromide** solution to each disc. A solvent control should also be included.
- Incubate the plates at 37°C for 18-24 hours.
- Measure the diameter of the zone of inhibition around each disc in millimeters.

Antibacterial Disc Diffusion Workflow



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Antibacterial Disc Diffusion Workflow.

Phase Transfer Catalysis: Alkylation of Sodium Benzoate

This protocol demonstrates the use of a phosphonium salt as a phase transfer catalyst in an alkylation reaction.

Materials:

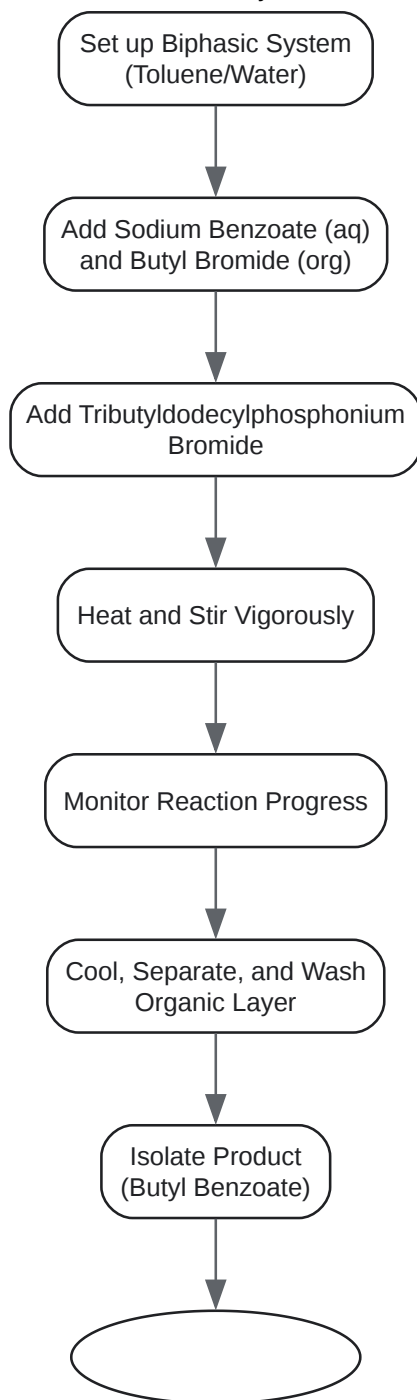
- **Tributyldodecylphosphonium Bromide** (catalyst)
- Sodium Benzoate
- Butyl Bromide
- Toluene (organic solvent)
- Water (aqueous solvent)
- Round-bottom flask with condenser
- Heating mantle with magnetic stirrer

Procedure:

- Set up a biphasic system in a round-bottom flask containing toluene and water.
- Add sodium benzoate to the aqueous phase and butyl bromide to the organic phase.
- Add a catalytic amount of **Tributyldodecylphosphonium Bromide** to the reaction mixture.
- Heat the mixture to a specified temperature (e.g., 60-80°C) with vigorous stirring to ensure adequate mixing of the two phases.
- Monitor the reaction progress by analyzing samples from the organic phase (e.g., by GC or TLC).
- Upon completion, cool the reaction mixture and separate the organic layer.

- Wash the organic layer with water and brine, then dry over an anhydrous salt (e.g., Na_2SO_4).
- Remove the solvent under reduced pressure to isolate the product, butyl benzoate.

Phase Transfer Catalysis Workflow

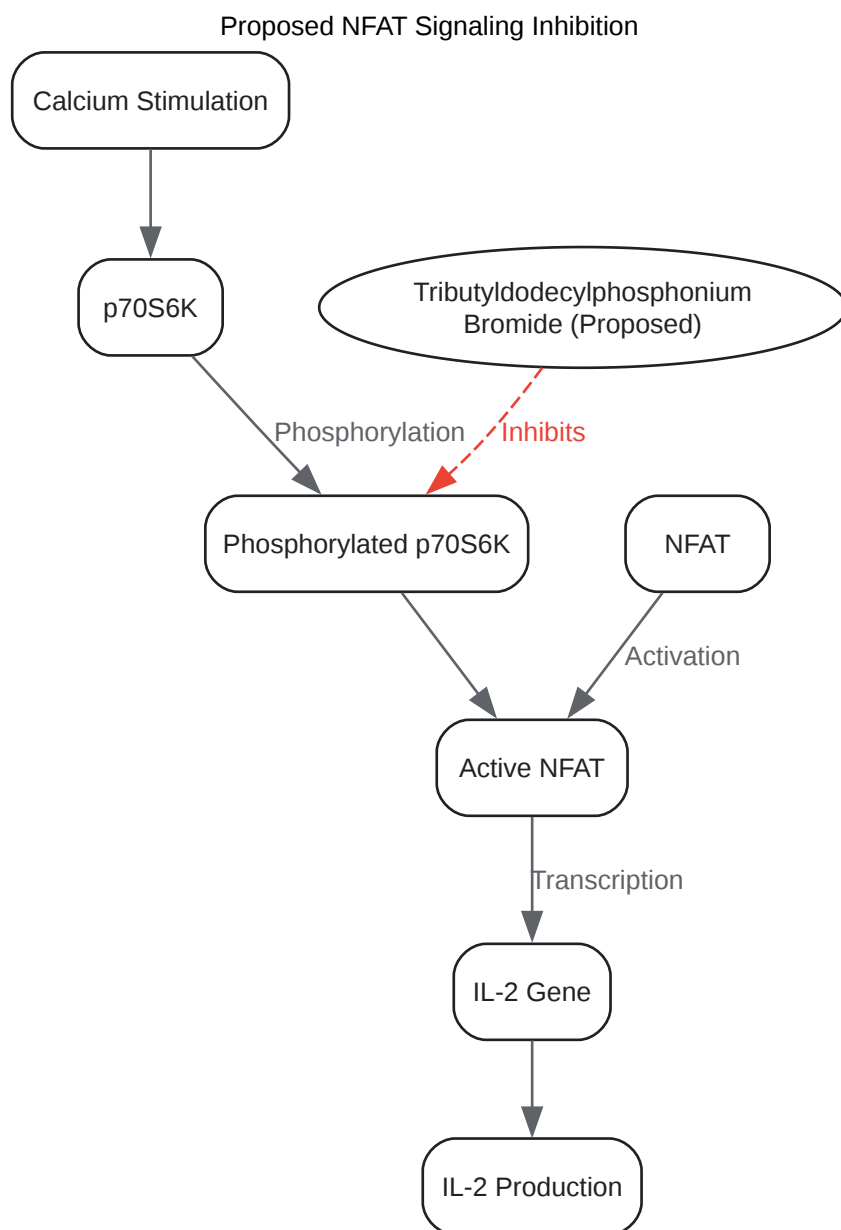


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Phase Transfer Catalysis Workflow.

Potential Mechanism of Action and Signaling Pathway

While the specific signaling pathways affected by **Tributylldodecylphosphonium Bromide** are not extensively documented, research on the analogous compound, Tributylhexadecylphosphonium Bromide, suggests a potential mechanism of action. This related compound has been shown to act as a selective inhibitor of the Nuclear Factor of Activated T-cells (NFAT) signaling pathway. It is proposed to exert its effect by suppressing the phosphorylation of p70 ribosomal protein S6 kinase (p70S6K), a downstream effector in pathways regulating cell growth and proliferation. This inhibition of p70S6K phosphorylation may interfere with the transcriptional activity of NFAT, leading to downstream effects on gene expression, such as the reduction of interleukin-2 (IL-2) production.

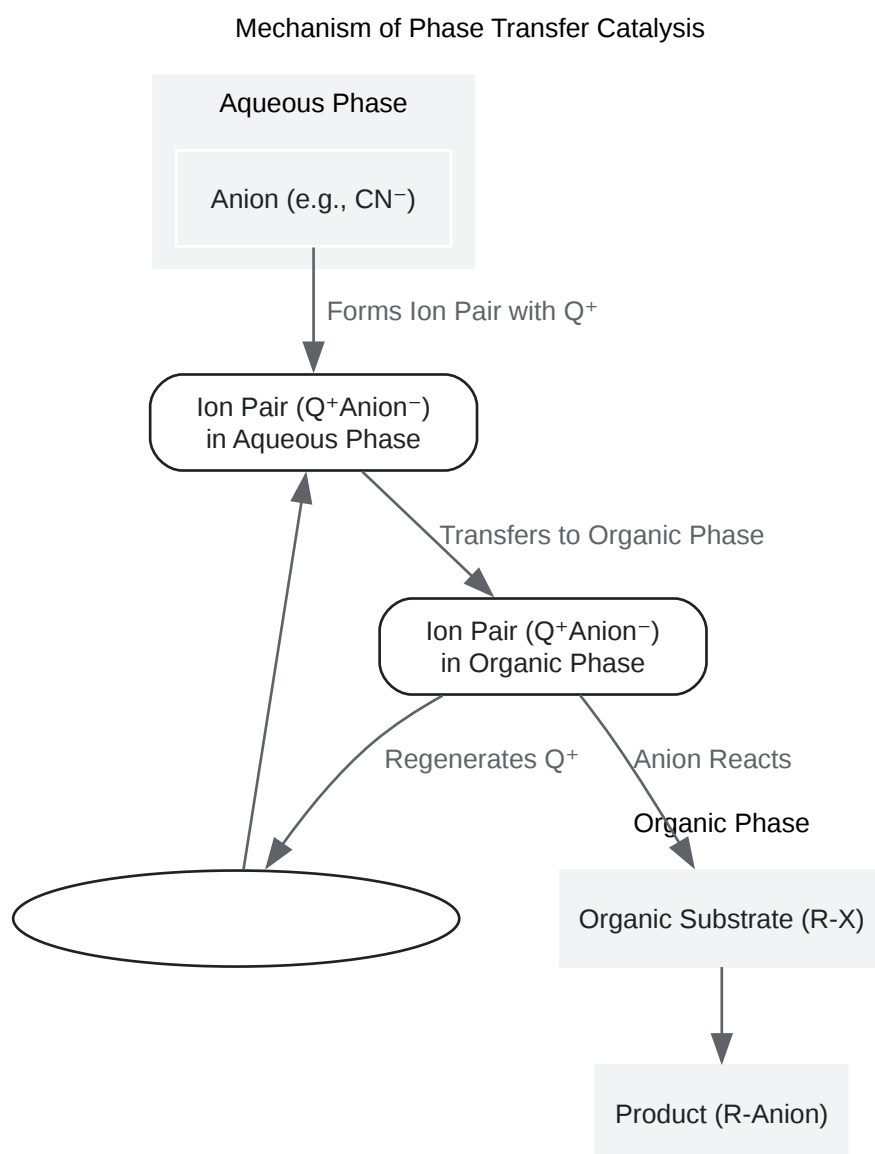


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Proposed NFAT Signaling Inhibition Pathway.

Mechanism of Phase Transfer Catalysis

Tributyldodecylphosphonium Bromide functions as a phase transfer catalyst by facilitating the transport of a reactant from an aqueous phase to an organic phase, where the reaction with an organic-soluble substrate can occur. The lipophilic tributyl and dodecyl chains of the phosphonium cation allow it to be soluble in the organic phase, while its positive charge enables it to form an ion pair with an anion from the aqueous phase. This ion pair then moves into the organic phase, delivering the anion to the reaction site.



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Mechanism of Phase Transfer Catalysis.

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